

Essential Safety and Logistical Information for Handling Fmoc-Arg(NO₂)-OH

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Compound of Interest

Compound Name: Fmoc-Arg(NO₂)-OH

Cat. No.: B557542

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This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals working with **Fmoc-Arg(NO₂)-OH**. Adherence to these procedures is vital for ensuring laboratory safety and proper chemical handling.

Quantitative Data

For quick reference, the following table summarizes key quantitative data for **Fmoc-Arg(NO₂)-OH**.

Property	Value	Source
CAS Number	58111-94-7	[1][2]
Molecular Formula	C ₂₁ H ₂₃ N ₅ O ₆	[2][3]
Molecular Weight	441.44 g/mol	[2][3]
Appearance	Powder	[4]
Storage Temperature	Desiccate at -20°C or 2-8°C	[4][5]
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	[4]

Experimental Protocols

Safe Handling and Personal Protective Equipment (PPE)

Given that **Fmoc-Arg(NO₂)-OH** is a flammable solid and can cause skin irritation, the following personal protective equipment and handling procedures are mandatory.

Engineering Controls:

- Work in a well-ventilated area, preferably in a chemical fume hood to minimize dust inhalation.
- Ensure eyewash stations and safety showers are readily accessible.

Personal Protective Equipment:

PPE Category	Item	Specifications
Eye and Face Protection	Safety glasses with side-shields or chemical safety goggles	Must conform to EN166 (EU) or OSHA 29 CFR 1910.133 standards.
Hand Protection	Chemical-resistant gloves	Nitrile or other suitable material. Inspect gloves for integrity before each use.
Body Protection	Laboratory coat	To protect from skin contact.
Respiratory Protection	NIOSH-approved respirator	Recommended when handling large quantities or when dust generation is likely.

Step-by-Step Operational Plan

1. Receiving and Inspection:

- Upon receipt, visually inspect the container for any damage or leaks.
- Verify that the product label matches the order information (**Fmoc-Arg(NO₂)-OH**, CAS No. 58111-94-7).

- Wear appropriate PPE (gloves, lab coat, safety glasses) during inspection.

2. Storage:

- Store the container in a cool, dry, and well-ventilated area designated for flammable solids.
- Keep the container tightly closed and store desiccated at the recommended temperature (-20°C or 2-8°C) to prevent degradation.[4][5]
- Store away from heat, sparks, and open flames.
- Keep segregated from incompatible materials, such as strong oxidizing agents.

3. Handling and Use:

- Before handling, ensure all necessary PPE is correctly worn.
- Weigh and handle the powder in a chemical fume hood to avoid dust inhalation.
- Use non-sparking tools to handle the solid material.
- Avoid contact with skin and eyes.
- After handling, wash hands thoroughly with soap and water.

4. First Aid Measures:

- If inhaled: Move the person to fresh air. If not breathing, give artificial respiration. Consult a physician.
- In case of skin contact: Wash off with soap and plenty of water. Consult a physician if irritation persists.
- In case of eye contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.
- If swallowed: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.

Disposal Plan

1. Waste Collection:

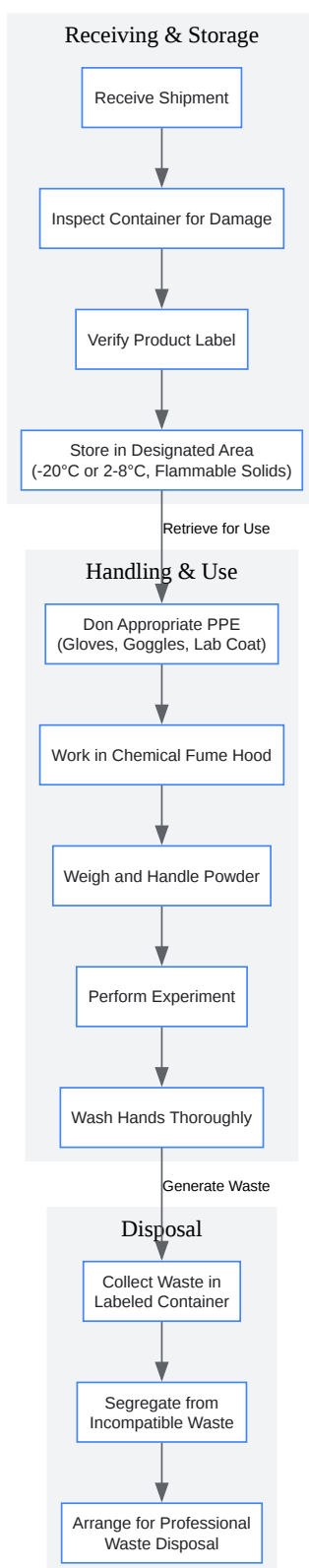
- Collect all waste material (unused product, contaminated consumables) in a clearly labeled, sealed container.
- Do not mix with other chemical waste unless compatibility is confirmed.

2. Disposal Procedure:

- Dispose of the waste in accordance with federal, state, and local environmental regulations.
- Contact a licensed professional waste disposal service to arrange for pickup and disposal.
- Do not dispose of down the drain or in regular trash.

Visual Workflow

The following diagram illustrates the logical workflow for the safe handling and disposal of **Fmoc-Arg(NO₂)-OH**.



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Caption: Workflow for Safe Handling of **Fmoc-Arg(NO₂)-OH**.

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